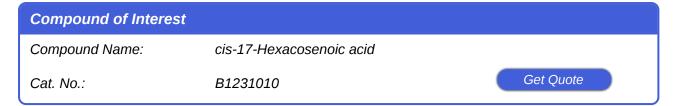


Cis-17-Hexacosenoic Acid: A Technical Guide for Researchers

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cis-17-hexacosenoic acid**, a very long-chain monounsaturated fatty acid with significant potential in various research and therapeutic applications. This document covers its fundamental chemical properties, natural occurrence, and known biological activities, with a focus on its relevance to drug development. Detailed experimental protocols for its extraction and analysis are also provided, alongside a visualization of its potential signaling pathways.

Core Chemical and Physical Properties

Cis-17-hexacosenoic acid, also known by its trivial name ximenic acid, is an omega-9 fatty acid. Its fundamental properties are summarized in the table below.



Property	Value	Reference
CAS Number	66274-43-9	[cite:]
Molecular Weight	394.67 g/mol	[cite:]
Molecular Formula	C26H50O2	[cite:]
Synonyms	Ximenic acid, (17Z)-Hexacos- 17-enoic acid, C26:1n-9	[cite:]
Physical State	Solid	[1]
Melting Point	50.5 - 50.9 °C	[1]
Solubility	Practically insoluble in water; soluble in organic solvents	[2]
Chemical Class	Very long-chain fatty acid	[2]

Natural Occurrence and Biological Significance

Cis-17-hexacosenoic acid is primarily found in the seed oils of plants belonging to the Santalaceae, Olacaceae, and Opiliaceae families. A notable source is the seed oil of Ximenia americana, also known as the tallow wood or wild plum.

This fatty acid has garnered interest in the scientific community for its diverse biological activities, which suggest its potential as a lead molecule in drug development.[3] Pre-clinical studies have indicated that it possesses:

- Anti-inflammatory properties: Research suggests that related compounds can inhibit key inflammatory mediators.
- Antimicrobial and antifungal activities: It has shown efficacy against various bacterial and fungal strains.[3]
- Potential anticancer effects: Studies on the related compound, ximenynic acid, have demonstrated anti-proliferative and pro-apoptotic activities in cancer cell lines.[4]

Experimental Protocols



Extraction of Cis-17-Hexacosenoic Acid from Ximenia americana Seeds

This protocol describes a common method for the extraction of oil rich in **cis-17-hexacosenoic** acid from its natural source.

Materials:

- · Dried seeds of Ximenia americana
- Petroleum ether (40-60°C) or a 3:2 mixture of n-hexane and isopropyl alcohol
- Rotary evaporator
- Soxhlet apparatus (optional)
- Blender or grinder

Procedure:

- Preparation of Seeds: The shells of the Ximenia americana fruits are removed to obtain the kernels. The kernels are then dried, for instance, overnight in an oven at 80°C.
- Crushing: The dried kernels are thoroughly crushed using a blender or grinder to increase the surface area for extraction.
- Solvent Extraction:
 - Soxhlet Extraction: The crushed seeds are placed in a thimble and extracted with hot petroleum ether (40-60°C) in a Soxhlet apparatus for several hours.
 - Reflux Extraction: Alternatively, the crushed kernels can be placed in a round-bottom flask with a suitable solvent (e.g., acetone or hexane) and boiled under reflux for approximately 3 hours.[2]
- Filtration: After extraction, the solid material is separated from the solvent-oil mixture by filtration.



 Solvent Removal: The solvent is removed from the filtrate using a rotary evaporator under vacuum to yield the crude seed oil.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **cis-17-hexacosenoic acid**, typically after conversion to its fatty acid methyl ester (FAME).

Materials:

- Extracted oil sample
- Methanolic HCl or sodium methoxide in methanol
- Organic solvent (e.g., hexane)
- · Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

Procedure:

- Derivatization to FAMEs:
 - A small amount of the extracted oil is transesterified to fatty acid methyl esters. A common method involves heating the sample with methanolic HCl or reacting with sodium methoxide in methanol.[1]
 - For example, react the lipid extract with 0.5 M sodium methoxide in anhydrous methanol at 45°C for 5 minutes. Neutralize the mixture with 15% NaHSO₄.[1]
- Extraction of FAMEs: The FAMEs are then extracted from the reaction mixture using an
 organic solvent like hexane. The organic layer is washed and dried over anhydrous sodium
 sulfate.
- GC-MS Analysis:

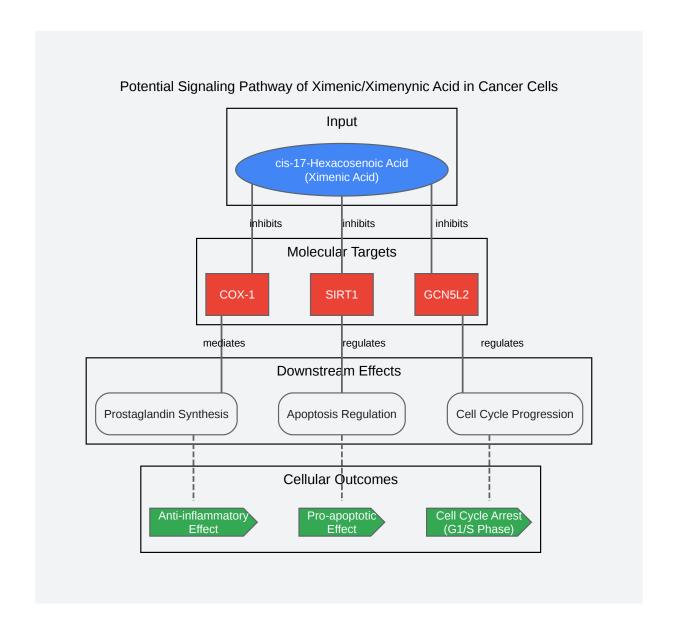


- The prepared FAME sample is injected into the GC-MS system.
- GC Conditions (Example): An initial oven temperature of 100°C held for 2 minutes, ramped to 180°C at 15°C/min, then to 250°C at 5°C/min and held for 3 minutes, and finally to 320°C at 20°C/min and held for 12 minutes.[4] The injection is performed in splitless mode.
- MS Conditions: The mass spectrometer is operated in electron ionization (EI) mode, and mass spectra are recorded over a suitable mass range (e.g., m/z 50-600).
- Identification: The **cis-17-hexacosenoic acid** methyl ester is identified by its retention time and comparison of its mass spectrum with reference spectra in a database (e.g., NIST).

Potential Signaling Pathway

The precise signaling pathways through which **cis-17-hexacosenoic acid** exerts its biological effects are still under investigation. However, studies on the closely related ximenynic acid in HepG2 human hepatoma cells provide insights into a potential mechanism of action for its anticancer and anti-inflammatory effects. This pathway involves the inhibition of several key proteins.





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Caption: Potential mechanism of action based on related compounds.

This proposed pathway highlights the inhibition of cyclooxygenase-1 (COX-1), a key enzyme in prostaglandin synthesis, which may contribute to the anti-inflammatory effects.[3][4] Furthermore, the suppression of SIRT1, an anti-apoptosis protein, and GCN5L2, a cell cycle-associated protein, could lead to increased apoptosis and cell cycle arrest in cancer cells,



respectively.[4] It is important to note that further research is required to definitively confirm these pathways for **cis-17-hexacosenoic acid** itself.

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References

- 1. jfda-online.com [jfda-online.com]
- 2. EP1402787A1 Ximenynic acid Google Patents [patents.google.com]
- 3. Effect of ximenynic acid on cell cycle arrest and apoptosis and COX-1 in HepG2 cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Cis-17-Hexacosenoic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231010#cis-17-hexacosenoic-acid-cas-number-and-molecular-weight]

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